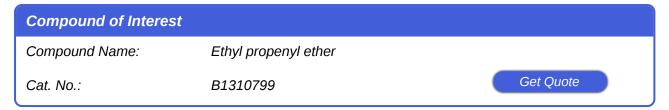


Ethyl Propenyl Ether: A Technical Overview for Scientific Professionals

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CAS Number: 928-55-2 Molecular Formula: C5H10O

This technical guide provides an in-depth overview of **ethyl propenyl ether**, a versatile reagent in organic synthesis. The document is tailored for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, experimental applications, and relevant reaction pathways.

Core Chemical and Physical Properties

Ethyl propenyl ether, also known as 1-ethoxypropene, is a colorless, flammable liquid. It exists as a mixture of (E) and (Z) isomers. The compound is characterized by its ether functional group linked to a propenyl group.

Quantitative Data Summary

The following tables summarize the key physical, chemical, and safety data for **ethyl propenyl ether**.

Table 1: Physicochemical Properties of Ethyl Propenyl Ether



Property	Value	Source(s)
Molecular Weight	86.13 g/mol	[1][2]
Boiling Point	67-76 °C	[1][2][3]
Melting Point	-140 °C (estimate)	[3]
Density	0.778 g/mL at 25 °C	[1][3]
Refractive Index (n20/D)	1.398	[1][3]
Flash Point	-18 °C (-2 °F)	[3]
Water Solubility	Soluble	[3]
Appearance	Clear colorless to light yellow liquid	[3]

Table 2: Safety and Hazard Information

Identifier	Description	Source(s)
Hazard Codes	F (Flammable), Xi (Irritant)	[3]
Risk Statements	R11 (Highly flammable), R36/37/38 (Irritating to eyes, respiratory system and skin)	[3]
Safety Statements	S16 (Keep away from sources of ignition), S26 (In case of contact with eyes, rinse immediately with plenty of water and seek medical advice), S36/37/39 (Wear suitable protective clothing, gloves and eye/face protection)	[3]
Hazard Class	3	[3]
Packing Group	II	[3]



Key Experimental Protocols and Applications

Ethyl propenyl ether is a valuable intermediate in various organic syntheses, primarily utilized for its reactivity in cycloaddition reactions, as an acyl anion equivalent, and in the formation of other key organic structures.[1] While not biologically active itself, it serves as a crucial building block in the synthesis of more complex molecules, including pharmaceuticals.[3]

Synthesis of Ethyl Propenyl Ether

The industrial synthesis of **ethyl propenyl ether** can be achieved through several methods:

- Pyrolysis of Acetals: This method involves the pyrolysis of the corresponding acetals over pumice or sodium bisulfate (NaHSO₄), which typically yields a mixture of (E) and (Z) isomers.[1]
- Isomerization of Allyl Ethers: Pure (>97%) (E) isomers of propenyl ethers can be prepared via the isomerization of allyl alkyl ethers, catalyzed by H₂-activated (1,5-Cyclooctadiene)bis(methyldiphenylphosphine)iridium(I) Hexafluorophosphate.[1]
- Acid-Catalyzed Reaction: A common laboratory-scale synthesis involves the acid-catalyzed reaction of ethanol with allyl chloride.[3]

Primary Applications in Organic Synthesis

- Condensation with Acetals to form α,β-Unsaturated Aldehydes: Ethyl propenyl ether reacts
 with acetals in a condensation reaction to yield α,β-unsaturated aldehydes, which are
 important intermediates in the synthesis of many organic compounds.[1]
- Cycloaddition Reactions: The double bond in ethyl propenyl ether makes it a suitable substrate for [4+2] and [2+2] cycloaddition reactions, allowing for the construction of various cyclic systems.[1]
- Transvinylation to Prepare Allyl Vinyl Ethers: Ethyl propenyl ether can undergo
 transvinylation reactions to produce allyl vinyl ethers.[1] These products are notable for their
 subsequent participation in Claisen rearrangements.

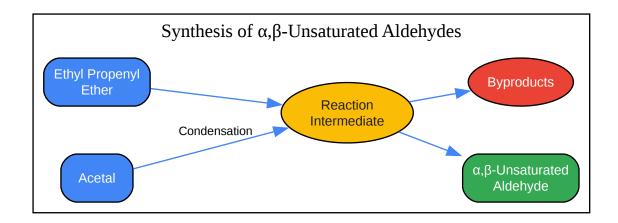
The Claisen Rearrangement

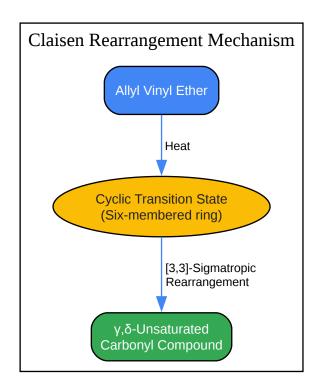


Allyl vinyl ethers, which can be synthesized from **ethyl propenyl ether**, undergo a thermal[4] [4]-sigmatropic rearrangement known as the Claisen rearrangement. This powerful carbon-carbon bond-forming reaction proceeds through a concerted, six-membered cyclic transition state to form γ , δ -unsaturated carbonyl compounds.[4][5] The reaction is exothermic and the mechanism is intramolecular.[6]

Visualized Workflows and Mechanisms

The following diagrams, generated using the DOT language, illustrate key processes involving **ethyl propenyl ether**.







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